

In-Depth Technical Guide: N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5

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Compound of Interest

Compound Name: N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, applications, and experimental considerations for the advanced bifunctional linker, **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5**. This molecule integrates a polyethylene glycol (PEG) spacer, a terminal alkyne group for click chemistry, and a cyanine 5 (Cy5) fluorophore, making it a powerful tool in the development of targeted therapeutics and molecular probes.

Core Properties and Specifications

N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5 is a well-defined chemical entity with consistent physicochemical properties. These characteristics are crucial for its application in sensitive biological systems and for the accurate interpretation of experimental results.

Chemical and Physical Properties

The fundamental properties of **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** are summarized in the table below. These values have been compiled from various chemical suppliers and databases.

Property	Value	Source(s)
Molecular Weight	1191.92 g/mol	[1][2][3]
Chemical Formula	C ₆₃ H ₉₉ ClN ₂ O ₁₇	[1][2][3]
CAS Number	2107273-10-7	[1][2][3]
Appearance	Blue to dark blue solid	
Solubility	Soluble in DMSO, DMF, and DCM. Limited solubility in water.	[4]
Storage Conditions	Store at -20°C, protected from light and moisture.	[4]

Spectroscopic Properties

The integrated Cy5 fluorophore provides a strong, far-red fluorescent signal, ideal for a range of imaging and detection applications. The following table outlines its key spectroscopic characteristics. Note that the quantum yield and molar extinction coefficient are based on closely related PEGylated Cy5 compounds, as data for this specific molecule is not readily available.

Property	Value	Notes	Source(s)
Excitation Maximum (λ_{ex})	~649 nm	Consistent with other Cy5-PEG conjugates.	[4][5][6]
Emission Maximum (λ_{em})	~667 nm	Consistent with other Cy5-PEG conjugates.	[4][5][6]
Molar Extinction Coefficient (ϵ)	~232,000 M ⁻¹ cm ⁻¹	Value for a similar N,N'-bis-(propargyl-PEG4)-Cy5. PEGylation may slightly alter this value.	[4]
Quantum Yield (Φ)	0.07 - 0.2	PEGylation can lower the quantum yield compared to free Cy5 (~0.2). A reported value for a similar "Cy5-Peg" derivative is 0.07.	[7]

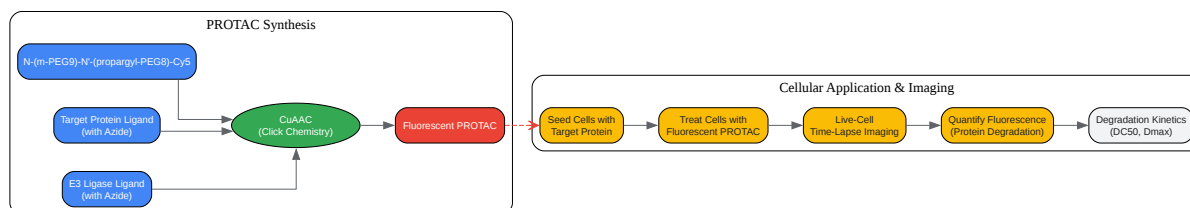
Core Applications and Methodologies

The unique trifunctional nature of **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** lends itself to two primary applications: as a fluorescent linker for Proteolysis Targeting Chimeras (PROTACs) and as a versatile tool for bioconjugation via copper-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "click chemistry."

Application 1: Fluorescent PROTAC Linker

PROTACs are heterobifunctional molecules that induce the degradation of a target protein by recruiting an E3 ubiquitin ligase.[8][9] **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** serves as the linker component, connecting a target protein ligand and an E3 ligase ligand. The embedded Cy5 fluorophore enables real-time monitoring of the PROTAC's localization, uptake, and engagement with its target within living cells.[8]

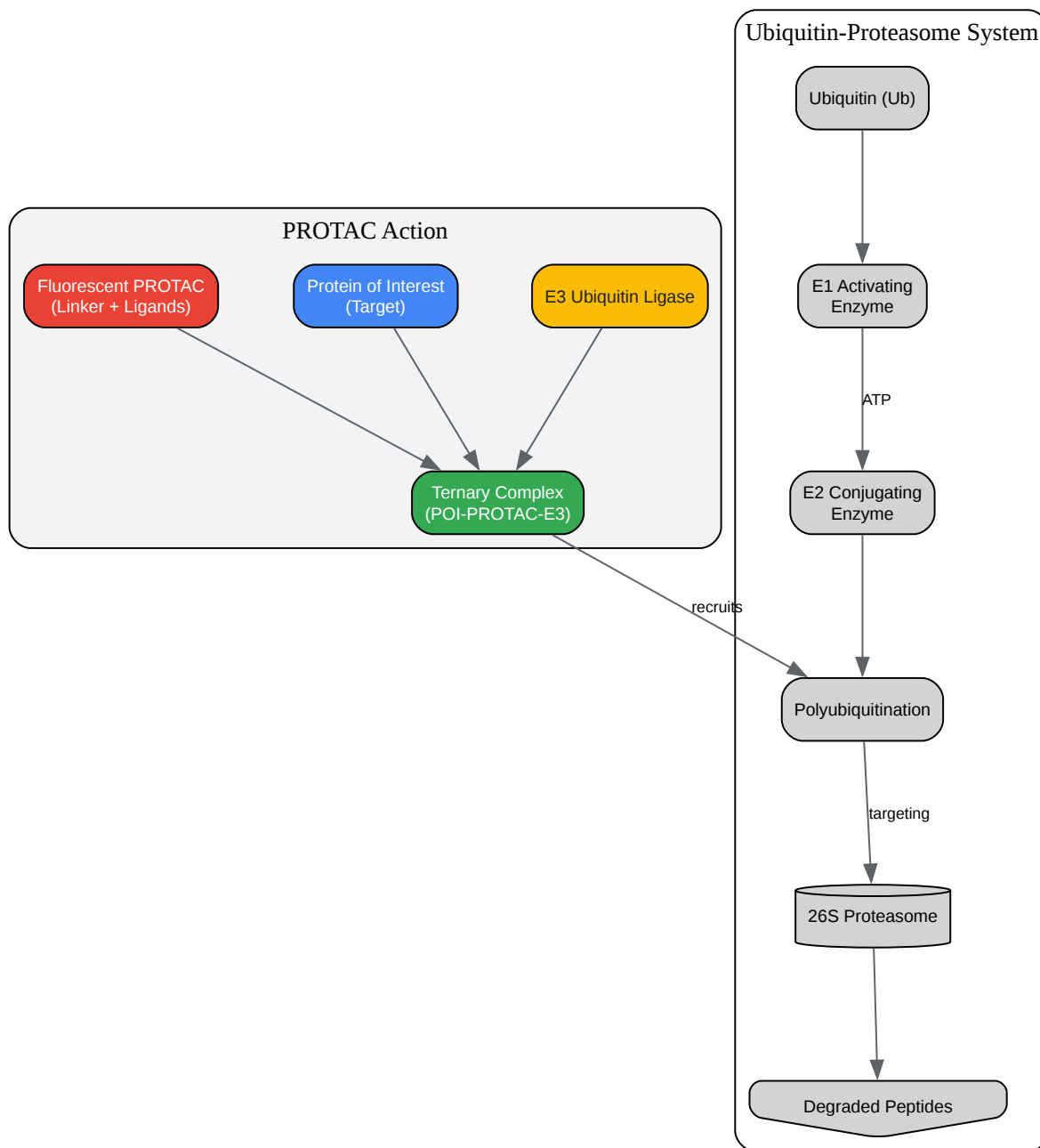
The general workflow for synthesizing a fluorescent PROTAC using this linker and subsequently imaging its effects on protein degradation is outlined below.



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Workflow for Fluorescent PROTAC Synthesis and Application.

The diagram below illustrates the mechanism of action for a PROTAC constructed with this linker. The PROTAC forms a ternary complex between the target protein and an E3 ubiquitin ligase, leading to polyubiquitination and subsequent degradation of the target by the proteasome.



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Mechanism of PROTAC-induced protein degradation.

Application 2: Bioconjugation via Click Chemistry

The terminal propargyl (alkyne) group on the linker allows for its covalent attachment to any molecule functionalized with an azide group. This CuAAC reaction is highly specific, efficient, and bio-orthogonal, meaning it does not interfere with native biological processes.^{[10][11]} This enables the fluorescent labeling of proteins, nucleic acids, or small molecules for tracking and quantification.

Experimental Protocols

The following protocols provide a starting point for the use of **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5**. Optimization may be required depending on the specific molecules and experimental systems involved.

Protocol 1: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the general procedure for conjugating **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** to an azide-functionalized molecule.

Materials:

- **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5**
- Azide-functionalized molecule of interest
- Copper(II) sulfate (CuSO₄)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris(benzyltriazolylmethyl)amine (TBTA) as a copper ligand
- Reaction buffer (e.g., phosphate-buffered saline, PBS)
- DMSO for dissolving reagents

Procedure:

- Prepare Stock Solutions:
 - Dissolve **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** in DMSO to a concentration of 10 mM.
 - Dissolve the azide-functionalized molecule in a compatible solvent (e.g., water, buffer, or DMSO) to a known concentration.
 - Prepare a 100 mM stock solution of CuSO₄ in deionized water.
 - Prepare a fresh 1 M stock solution of sodium ascorbate in deionized water immediately before use.
 - Prepare a 10-100 mM stock solution of the copper ligand (THPTA for aqueous reactions, TBTA for organic solvents) in a compatible solvent.
- Reaction Setup:
 - In a microcentrifuge tube, add the azide-functionalized molecule to the reaction buffer.
 - Add 1.1 to 1.5 molar equivalents of the **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** stock solution.
 - Add the copper ligand to a final concentration of 0.01-0.1 equivalents relative to the alkyne.
 - If the reaction mixture contains organic solvents, degas the solution by bubbling with an inert gas (nitrogen or argon) for 15-30 minutes to prevent oxidation of the copper(I) catalyst.
- Initiate the Reaction:
 - Add the CuSO₄ stock solution to a final concentration of 0.01-0.1 equivalents.
 - Immediately initiate the reaction by adding the freshly prepared sodium ascorbate stock solution to a final concentration of 0.1-1.0 equivalents.
- Incubation and Monitoring:

- Protect the reaction from light and incubate at room temperature for 1-4 hours.
- Monitor the reaction progress using an appropriate analytical technique, such as LC-MS or fluorescence spectroscopy.
- Purification:
 - Once the reaction is complete, purify the fluorescently labeled product using a suitable method, such as size-exclusion chromatography, reverse-phase HPLC, or dialysis, depending on the properties of the final conjugate.

Protocol 2: Live-Cell Imaging of PROTAC-Induced Protein Degradation

This protocol provides a general workflow for using a fluorescent PROTAC, synthesized with the linker, to visualize and quantify the degradation of a target protein in real-time.[\[8\]](#)[\[12\]](#)

Materials:

- Cells expressing the protein of interest (stably or transiently)
- Fluorescent PROTAC synthesized using **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5**
- Complete cell culture medium
- Live-cell imaging solution (e.g., phenol red-free medium)
- High-content imaging system or confocal microscope with environmental control (37°C, 5% CO₂)

Procedure:

- Cell Plating:
 - Seed cells in a suitable imaging plate (e.g., 96-well or 384-well, black-walled, clear-bottom) at a density that will result in 60-80% confluency at the time of imaging.
 - Incubate for 24 hours to allow for cell attachment.

- **PROTAC Treatment:**
 - Prepare serial dilutions of the fluorescent PROTAC in live-cell imaging solution to achieve the desired final concentrations. Include a vehicle control (e.g., 0.1% DMSO).
 - Carefully remove the culture medium from the cells and replace it with the PROTAC-containing imaging solution.
- **Time-Lapse Microscopy:**
 - Immediately place the imaging plate into the pre-warmed, CO₂-controlled microscope stage.
 - Set up the imaging parameters for the Cy5 channel (e.g., ~640 nm excitation, ~670 nm emission) and a brightfield or phase-contrast channel to monitor cell morphology and health.
 - Use the lowest laser power and shortest exposure time necessary to obtain a good signal-to-noise ratio, minimizing phototoxicity.
 - Acquire images at regular intervals (e.g., every 15-30 minutes) for a duration of 4 to 24 hours.
- **Image Analysis:**
 - Use image analysis software to identify and segment individual cells in each image.
 - For each cell, quantify the mean fluorescence intensity from the Cy5 channel at every time point.
 - Normalize the fluorescence intensity of each cell to its intensity at the initial time point (time zero).
- **Data Interpretation:**
 - Plot the normalized fluorescence intensity as a function of time for each PROTAC concentration. A decrease in fluorescence intensity over time indicates the degradation of the target protein.

- From these degradation curves, key parameters such as the maximal degradation ($D_{\max}$) and the half-maximal degradation concentration (DC_{50}) can be calculated.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [medchemexpress.cn](https://www.medchemexpress.cn) [[medchemexpress.cn](https://www.medchemexpress.cn)]
- 3. N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5 [[myskinrecipes.com](https://www.myskinrecipes.com)]
- 4. N,N'-bis-(propargyl-PEG4)-Cy5, 2107273-08-3 | BroadPharm [[broadpharm.com](https://www.broadpharm.com)]
- 5. N-(m-PEG9)-N'-(propargyl-PEG9)-Cy5 TFA salt | AxisPharm [[axispharm.com](https://www.axispharm.com)]
- 6. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]
- 7. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 8. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 9. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 10. Copper-Catalyzed Azide–Alkyne Click Chemistry for Bioconjugation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/2107273/)]
- 11. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 12. [promega.com](https://www.promega.com) [[promega.com](https://www.promega.com)]
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